

Technical Guide to the Optical Transparency of Cured G907 Adhesives

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known optical properties of the **G907** series of epoxy adhesives, with a focus on their suitability for applications requiring optical transparency. The information is compiled from publicly available datasheets and general testing standards.

Introduction to G907 Series Optical Adhesives

The **G907** series, manufactured by NextGen Adhesives, includes several epoxy adhesive systems designed for a range of industrial, electronic, and optical applications. Within this series, specific products are formulated to offer optical clarity, making them suitable for bonding, potting, and encapsulation of components where light transmission is critical. Notably, the **G907**-25 is specifically marketed for optical and laser applications, suggesting high transparency, while the **G907**-24 is described as "near transparent".[1]

Quantitative Optical and Physical Properties

The following tables summarize the available quantitative data for the optically relevant **G907** adhesives and a related product. It is important to note that detailed optical transmission spectra are not publicly available.

Table 1: Optical and Physical Properties of G907-24 and G907-25 Adhesives



Property	G907-24	G907-25
Color	Transparent[2]	Transparent[1][3]
Visible Light Transmission	90% (thickness not specified) [2]	Data not available
Refractive Index	Data not available	Data not available (see Table 2 for related product)
Mixed Viscosity	12000 cP	200 cP[1][3]
Hardness (Shore D)	88	80[3]
Specific Gravity	1.20 g/cc[2]	1.20 g/cc[1][3]
Shear Strength	Data not available	27.6 MPa[3]
Maximum Service Temperature	130 °C[2]	110 °C[3]
Pot Life	20 min[2]	120 min[3]

Table 2: Optical Property of a Related P907 Series Adhesive

Property	P907-26
Refractive Index	1.52

Note: The P907-26 is also an optically clear adhesive from the same manufacturer and its refractive index may serve as a reasonable estimate for the **G907** series.

Curing Information

Proper curing is essential to achieve the specified optical and mechanical properties of the adhesive.

Table 3: Curing Schedules for **G907**-24 and **G907**-25 Adhesives



Adhesive	Cure at 25°C	Accelerated Cure at 65°C
G907-24	24 hours[2]	4 hours[2]
G907-25	24 hours[3]	1 - 2 hours[3]

Experimental Protocols

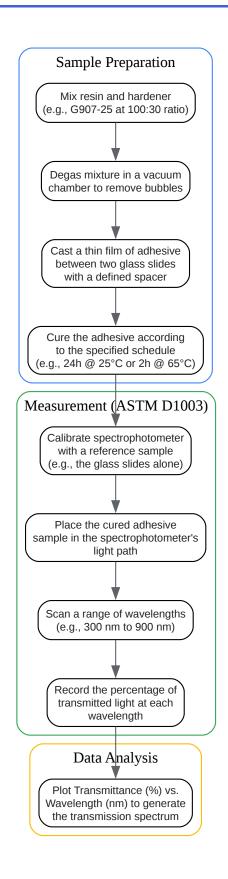
While specific testing methodologies from the manufacturer are not available, the following are generalized protocols based on industry standards for characterizing the optical properties of adhesives.

Measurement of Optical Transmittance

The percentage of light that passes through a material is a critical measure of its transparency. This is typically measured over a range of wavelengths to generate a transmission spectrum.

Workflow for Measuring Optical Transmittance:





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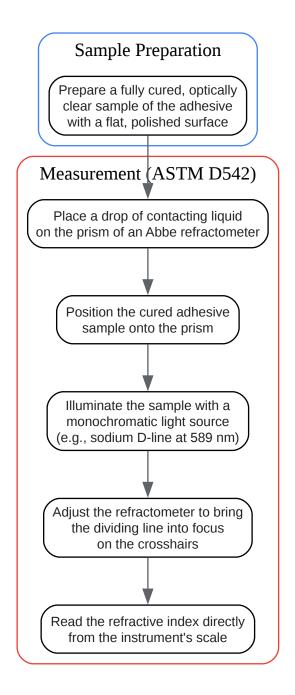
Caption: Workflow for Optical Transmittance Measurement.



Measurement of Refractive Index

The refractive index of an adhesive is crucial for applications where it needs to match the refractive index of other optical components to minimize reflection and signal loss.

Workflow for Measuring Refractive Index:



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Caption: Workflow for Refractive Index Measurement.

Discussion and Conclusion

The available data indicates that the **G907** series, particularly the **G907**-24 and **G907**-25, are formulated for applications requiring good optical transparency. The reported 90% visible light transmission for **G907**-24 is promising, though the lack of a specified sample thickness and a full transmission spectrum limits a complete assessment. The "clear" and "transparent" descriptions for both products, coupled with the **G907**-25's intended use in optical and laser applications, strongly suggest low absorption in the visible spectrum.

For researchers and professionals in drug development and other scientific fields, the **G907** adhesives may be suitable for applications such as bonding of microfluidic chips, assembly of optical components in analytical instrumentation, and encapsulation of sensitive optical sensors. However, it is strongly recommended that for any critical application, users perform their own optical characterization of the cured adhesive to obtain a detailed transmission spectrum and confirm its suitability for the specific wavelength range of interest. The absence of detailed chemical composition information also means that compatibility with specific reagents or biological samples should be empirically verified.

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